

Physical properties of 2-Methyl-1,4-dioxane (boiling point, density)

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Compound of Interest

Compound Name: 2-Methyl-1,4-dioxane

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Technical Guide: Physical Properties of 2-Methyl-1,4-dioxane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **2-Methyl-1,4-dioxane**, specifically its boiling point and density. This document is intended to serve as a valuable resource for researchers and professionals in drug development and related scientific fields who require accurate and detailed information on this compound.

Core Physical Properties

2-Methyl-1,4-dioxane (CAS No. 16279-34-8) is a heterocyclic ether. An understanding of its physical properties is fundamental for its application in research and development, particularly in designing reaction conditions and purification protocols.

Data Summary

The following table summarizes the available quantitative data for the key physical properties of **2-Methyl-1,4-dioxane**.

Physical Property	Value	Conditions	Source
Boiling Point	108.00 - 109.00 °C	at 760.00 mm Hg (estimated)	[1][2]
Density	Data not readily available	-	-

Note: While an estimated boiling point is available, a precise, experimentally determined value for the density of **2-Methyl-1,4-dioxane** is not readily found in publicly available literature. For context, the density of the parent compound, 1,4-dioxane, is approximately 1.034 g/cm³ at 25 °C[3][4].

Experimental Protocols for Property Determination

Accurate determination of physical properties is crucial for the characterization of chemical compounds. Below are detailed methodologies for the experimental determination of boiling point and density.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. Two common and reliable methods for its determination are the Thiele tube method and the distillation method.

1. Thiele Tube Method

This micro-method is suitable for small sample volumes.

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), small test tube, heating oil, and a heat source.
- Procedure:
 - A small amount of the liquid sample (a few milliliters) is placed in the small test tube.
 - A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.

- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in a Thiele tube containing heating oil, ensuring the oil level is above the sample.
- The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is discontinued, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the liquid is drawn into the capillary tube.

2. Simple Distillation Method

This method is suitable when a larger volume of the liquid is available.

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle, and boiling chips.
- Procedure:
 - The liquid sample is placed in the distillation flask along with a few boiling chips to ensure smooth boiling.
 - The distillation apparatus is assembled, with the thermometer bulb positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor.
 - The liquid is heated to a gentle boil.
 - The temperature is recorded when the vapor condensation rate is steady and the temperature reading on the thermometer is constant. This constant temperature is the boiling point of the liquid.

Density Determination

Density is the mass of a substance per unit volume. The pycnometer and hydrometer methods are standard laboratory procedures for determining the density of liquids.

1. Pycnometer Method

A pycnometer is a flask with a specific, accurately known volume.

- Apparatus: Pycnometer, analytical balance, and a constant temperature bath.
- Procedure:
 - The mass of the clean, dry, and empty pycnometer is accurately measured.
 - The pycnometer is filled with the liquid sample, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is carefully wiped from the outside.
 - The mass of the filled pycnometer is measured.
 - The pycnometer is emptied, cleaned, and filled with a reference liquid of known density (e.g., deionized water) at the same temperature.
 - The mass of the pycnometer filled with the reference liquid is measured.
 - The density of the sample liquid is calculated using the following formula: $\text{Density of Sample} = (\text{Mass of Sample} / \text{Mass of Reference Liquid}) * \text{Density of Reference Liquid}$

2. Hydrometer Method

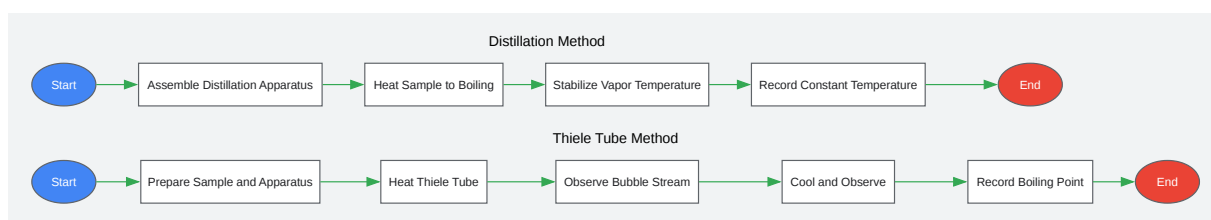
A hydrometer is an instrument that measures the specific gravity (relative density) of a liquid.

- Apparatus: Hydrometer, and a graduated cylinder large enough to float the hydrometer.
- Procedure:
 - The graduated cylinder is filled with the liquid sample to a level that will allow the hydrometer to float freely without touching the bottom or sides.
 - The hydrometer is gently lowered into the liquid until it floats.

- The reading is taken from the scale on the hydrometer stem at the point where the surface of the liquid meets the stem. The reading should be taken at the bottom of the meniscus for an accurate measurement.
- The temperature of the liquid should also be recorded, as density is temperature-dependent.

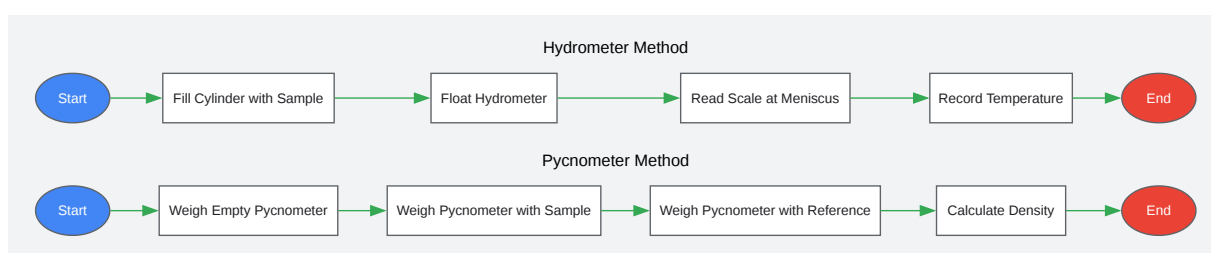
Visualized Workflows

The following diagrams illustrate the logical flow of the experimental procedures described above.



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Caption: Workflow for Boiling Point Determination.



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Caption: Workflow for Density Determination.

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- To cite this document: BenchChem. [Physical properties of 2-Methyl-1,4-dioxane (boiling point, density)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3048262#physical-properties-of-2-methyl-1-4-dioxane-boiling-point-density]

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